

Application of 2,6-Diaminotoluene in Rubber Formulations

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Compound of Interest

Compound Name: 2,6-Diaminotoluene

Cat. No.: B122827

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Ref: AN-RF-TDA26-001

Abstract

This document provides detailed application notes and protocols for the use of **2,6-Diaminotoluene** (2,6-TDA) in rubber formulations. 2,6-TDA is an aromatic amine that can function as a component in the curing system for diene rubbers, such as natural rubber (NR) and styrene-butadiene rubber (SBR). Its primary role is considered to be that of a secondary accelerator or an activator in sulfur vulcanization, where it can influence the cure rate and the final properties of the vulcanizate. Due to its significant health hazards, strict safety protocols must be followed. This document outlines its function, provides representative quantitative data based on similar amine accelerators, details experimental protocols for evaluation, and includes important safety and handling information.

Application Notes

2,6-Diaminotoluene (CAS No. 823-40-5) is a chemical intermediate primarily used in the synthesis of toluene diisocyanate (TDI) for polyurethane production.^[1] However, its chemical structure, featuring two reactive amine groups on a toluene ring, allows it to be used in other applications, including as a curing agent or modifier in rubber and adhesive formulations.^{[1][2]} In the context of conventional sulfur vulcanization of diene rubbers, 2,6-TDA is not typically used as a primary curative but can act as a potent secondary accelerator or activator.

In an accelerated sulfur vulcanization system, the curing process involves a complex series of reactions between sulfur, a primary accelerator (e.g., a sulfenamide like CBS), and activators (e.g., zinc oxide and stearic acid).[3] Aromatic amines like 2,6-TDA can participate in this system in several ways:

- **Activation of Primary Accelerators:** The amine groups can form complexes with zinc salts and the primary accelerator, increasing the rate of formation of the active sulfurating agent.[4]
- **pH Modification:** As a basic compound, it can increase the pH of the rubber compound, which often accelerates the vulcanization reactions.
- **Improved Crosslink Efficiency:** By modifying the vulcanization pathway, it can influence the structure of the resulting sulfur crosslinks (e.g., the ratio of polysulfidic to monosulfidic links), which in turn affects the final properties of the rubber, such as heat resistance and mechanical durability.[5]

Incorporation into rubber formulations may improve physical properties like tensile strength and abrasion resistance.[2]

2,6-Diaminotoluene is a hazardous substance and requires stringent safety precautions.

- **Hazards:** Harmful if swallowed or in contact with skin.[6] It is a skin irritant and may cause an allergic skin reaction.[7] It is also suspected of causing genetic defects and may cause damage to organs (blood).[7]
- **Personal Protective Equipment (PPE):** Always use in a properly operating chemical fume hood.[2] Wear chemical-resistant gloves (e.g., nitrile), protective clothing, and safety goggles with face protection.[6]
- **Handling:** Avoid creating dust.[7] Keep containers tightly sealed and store in a cool, dry, well-ventilated area.[2] Do not eat, drink, or smoke when using this product. Wash hands and any exposed skin thoroughly after handling.[6]
- **Disposal:** Dispose of contents and container in accordance with local, regional, and national regulations at an approved waste disposal plant.[6] Contaminated clothing should be washed before reuse.[6]

Quantitative Data (Representative)

Specific quantitative data for rubber formulations containing **2,6-Diaminotoluene** is not readily available in published literature. The following tables present representative data from studies on other amine-based accelerators (e.g., Diphenylguanidine - DPG) used in conjunction with a primary accelerator like Mercaptobenzothiazole disulphide (MBTS) in natural rubber (NR). This data illustrates the typical effects an amine accelerator can have on cure characteristics and physical properties.

Table 1: Representative Cure Characteristics of an Amine-Accelerated NR Compound

Parameter	Control (Primary Accelerator Only)	With Amine Accelerator (e.g., DPG)
Scorch Time, t _{s2} (min)	4.5	2.5
Optimum Cure Time, t ₉₀ (min)	12.0	7.0
Maximum Torque, M _H (dNm)	18.5	19.4
Minimum Torque, M _L (dNm)	2.1	2.0
Cure Rate Index (CRI) (min ⁻¹)	8.3	22.2

Data is illustrative, based on typical effects of secondary amine accelerators.

Table 2: Representative Physical Properties of an Amine-Accelerated NR Vulcanizate

Property	Control (Primary Accelerator Only)	With Amine Accelerator (e.g., DPG)
Hardness (Shore A)	60	62
Tensile Strength (MPa)	22.5	24.0
Elongation at Break (%)	550	510
Modulus at 300% (MPa)	10.0	12.5
Crosslink Density (mol/cm ³)	Lower	Higher

Data is illustrative, based on typical effects of secondary amine accelerators.

Experimental Protocols

The following protocols describe a general methodology for evaluating the effect of 2,6-TDA as a secondary accelerator in a typical natural rubber formulation.

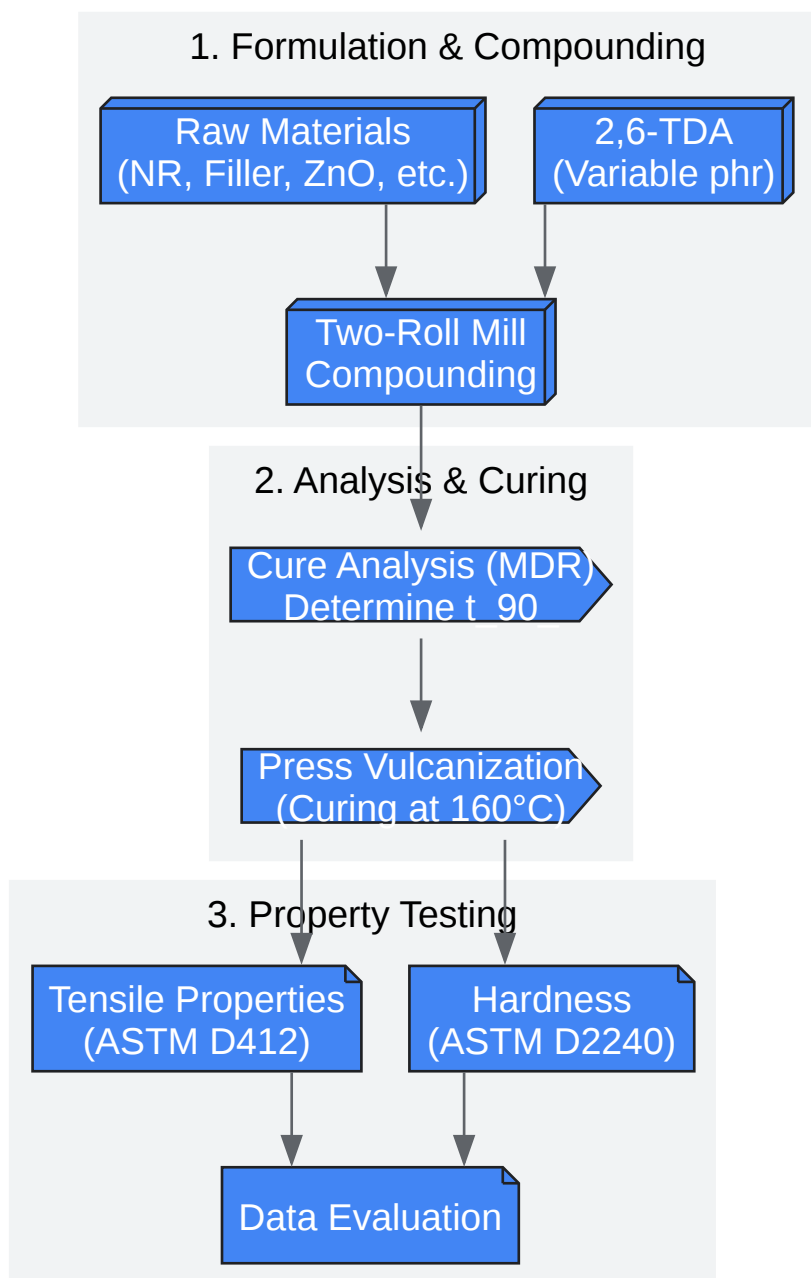
- Natural Rubber (SMR 20): 100 phr
- Carbon Black (N330): 45 phr
- Zinc Oxide: 5 phr
- Stearic Acid: 2 phr
- Sulfur: 2.5 phr
- Primary Accelerator (e.g., CBS): 0.7 phr
- **2,6-Diaminotoluene** (Variable): 0.1 - 0.5 phr (to be evaluated)
- Mastication: Masticate the natural rubber on a two-roll mill (roll temperature 50-60°C) for 2-3 minutes until a uniform band is formed.
- Addition of Activators: Add zinc oxide and stearic acid and mix for 2-3 minutes until well dispersed.

- Addition of Filler: Add the carbon black in increments, ensuring complete incorporation after each addition. Continue mixing for 5-7 minutes.
- Addition of 2,6-TDA: Add the **2,6-Diaminotoluene** and mix for 2 minutes.
- Addition of Curatives: Finally, add the primary accelerator and sulfur. Mix for another 2-3 minutes, keeping the temperature below 100°C to prevent scorching.
- Homogenization: Pass the compounded rubber through the mill 6-8 times to ensure homogeneity.
- Sheet Out: Sheet the final compound to a thickness of approximately 2 mm and allow it to mature for 24 hours at room temperature before testing.
- Equipment: Use a Moving Die Rheometer (MDR) as per ASTM D5289.
- Procedure: Place a sample of the uncured rubber compound (approx. 5g) into the pre-heated MDR test cavity at the desired vulcanization temperature (e.g., 160°C).
- Data Acquisition: Run the test for a sufficient time (e.g., 30 minutes) to obtain the complete cure curve.
- Analysis: From the cure curve, determine the minimum torque (M_L), maximum torque (M_H), scorch time (t_{s2}), and optimum cure time (t_{90}).
- Press Curing: Place the uncured rubber sheets into a mold of the desired dimensions (e.g., for tensile test dumbbells).
- Conditions: Cure the samples in a hydraulic press at 160°C for the optimum cure time (t_{90}) determined from the MDR analysis. Apply a pressure of approximately 10 MPa.
- Cooling: After curing, remove the mold from the press and cool it rapidly in water to stop the vulcanization process.
- Conditioning: Remove the vulcanized sheets from the mold and condition them for at least 24 hours at room temperature before physical testing.
- Hardness: Measure the Shore A hardness according to ASTM D2240.

- **Tensile Properties:** Cut dumbbell-shaped test pieces from the cured sheets. Measure the tensile strength, elongation at break, and modulus at 300% elongation using a universal testing machine (UTM) according to ASTM D412 at a crosshead speed of 500 mm/min.

Diagrams and Workflows

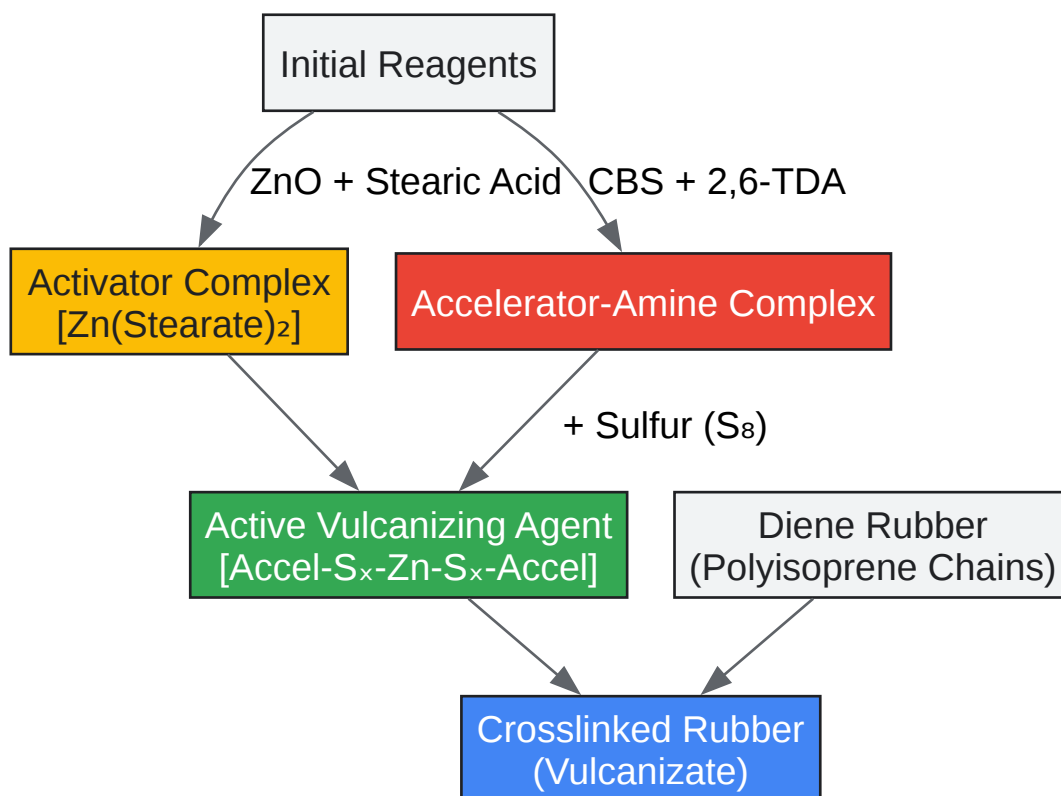
The following diagram outlines the complete workflow for evaluating the effect of 2,6-TDA in a rubber formulation.



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Caption: Workflow for rubber compound evaluation.

The diagram below illustrates the proposed role of an aromatic amine like 2,6-TDA in an accelerated sulfur vulcanization system. It acts early in the process to help form the active vulcanizing agent.



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Caption: Role of 2,6-TDA in forming the active vulcanizing agent.

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